Technical Support Center: U-104489 (PNU-104489) Powder

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*U-104489*
CAS No.:	*177577-60-5*
Cat. No.:	*B1682658*

Get Quote

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the handling and storage of **U-104489** (also known as PN**U-104489**) powder.

Chemical Identity:

Identifier	Value
IUPAC Name	N-[2-[4-[[3-(tert-butylamino)pyridin-2-yl]-ethylamino]piperidine-1-carbonyl]-1H-indol-5-yl]methanesulfonamide
CAS Number	177577-60-5
Synonyms	U-104489, PNU-104489

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for handling **U-104489** powder?

© 2026 BenchChem. All rights reserved.

A1: **U-104489** powder should be handled in a well-ventilated area.[1][2] To prevent inhalation and contact with skin and eyes, appropriate personal protective equipment (PPE) should be worn, including safety goggles with side-shields, protective gloves, and a lab coat.[1][2] Avoid the formation of dust and aerosols during handling.[1]

Q2: What are the recommended storage conditions for **U-104489** powder?

A2: **U-104489** powder should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.[1][2] For long-term storage of the solid, refrigeration at 2-8°C is recommended. If the compound is dissolved in a solvent, it is advisable to store it at -20°C for up to one month or -80°C for up to six months.[1]

Q3: What is the known stability of **U-104489**?

A3: While specific stability data for **U-104489** is not publicly available, it is known to be stable under recommended storage conditions.[1] It is advisable to avoid strong acids/alkalis and strong oxidizing/reducing agents as they are potential incompatible materials.[1] For experimental solutions, it is recommended to prepare them fresh. If storage of a solution is necessary, it should be kept at low temperatures (-20°C or -80°C) to minimize degradation.[1]

Q4: What is the solubility of **U-104489** powder?

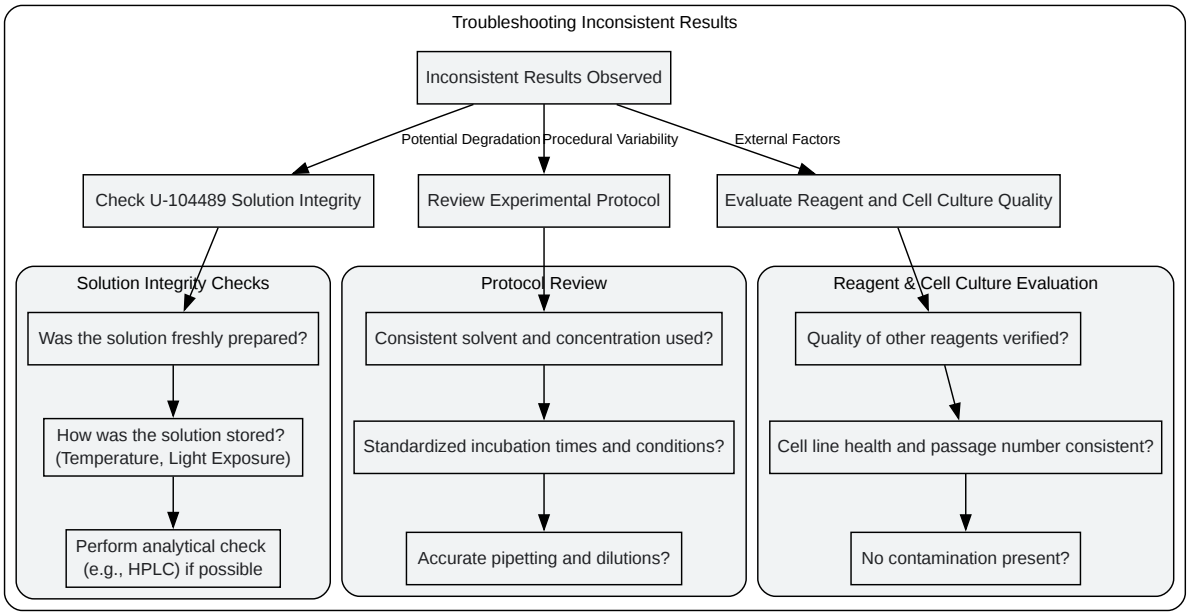
A4: Specific quantitative solubility data for **U-104489** in various solvents is not readily available in public literature. It is recommended that researchers perform small-scale solubility tests in their solvent of choice before preparing stock solutions. Common solvents used in organic chemistry for similar compounds can be considered for initial testing.

Troubleshooting Guides

Issue: Inconsistent Experimental Results

Inconsistent results in experiments involving **U-104489** can arise from several factors related to its handling and storage. This guide provides a systematic approach to troubleshooting.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Troubleshooting workflow for inconsistent experimental results.

Issue: Difficulty in Dissolving **U-104489** Powder

If you encounter problems dissolving the **U-104489** powder, consider the following steps:

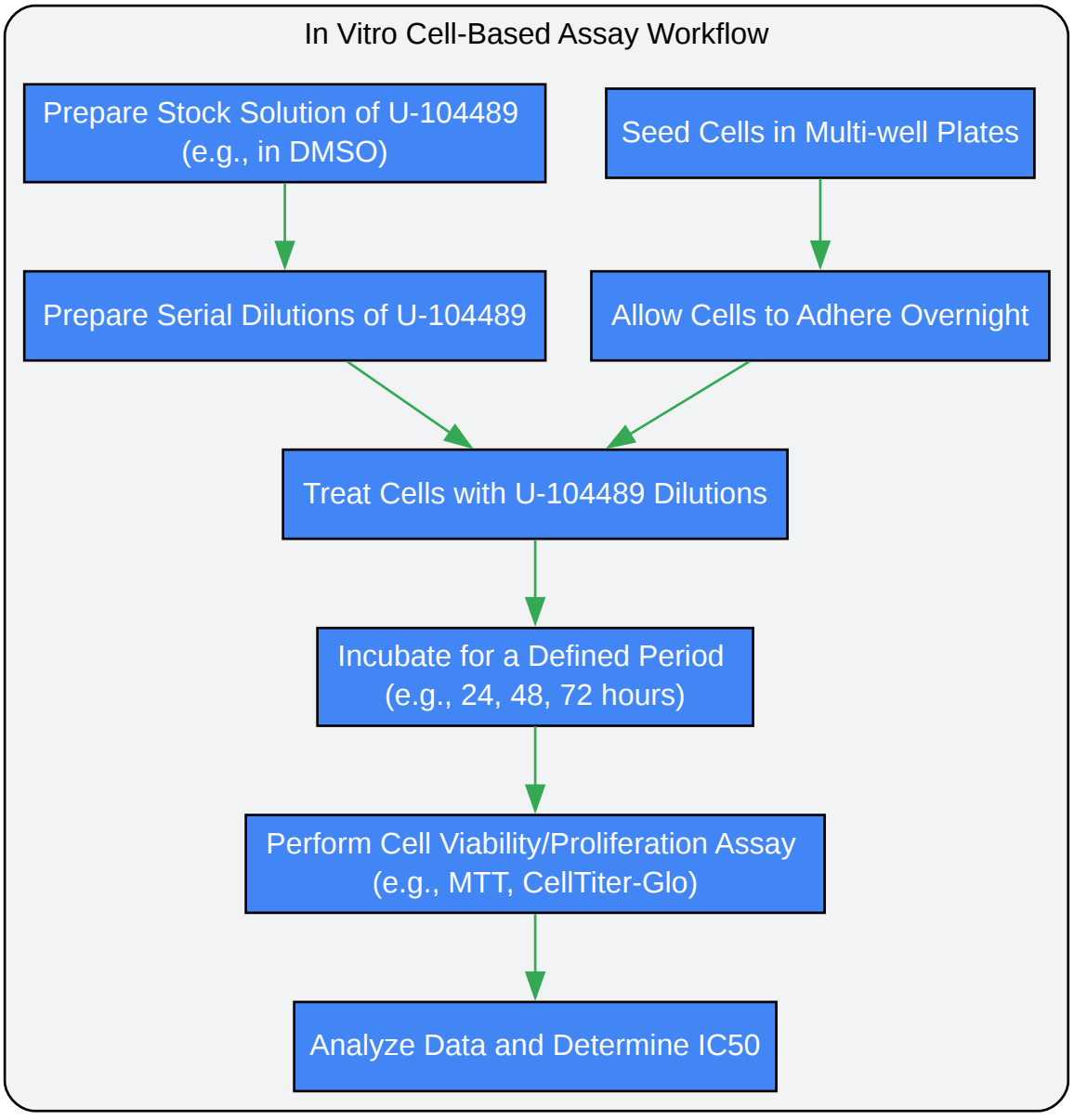
- Solvent Selection: As specific solubility data is limited, a small-scale trial with various common laboratory solvents (e.g., DMSO, ethanol, DMF) is recommended.
- Sonication: Gentle sonication in a water bath can aid in the dissolution of the powder.

© 2026 BenchChem. All rights reserved.

- Warming: Gentle warming of the solvent may increase solubility. However, be cautious as excessive heat may lead to degradation.
- pH Adjustment: For aqueous solutions, adjusting the pH might improve solubility, depending on the pKa of the compound.

Experimental Protocols

While specific experimental protocols for **U-104489** are not widely published, a general workflow for in vitro cell-based assays is provided below.



© 2026 BenchChem. All rights reserved.

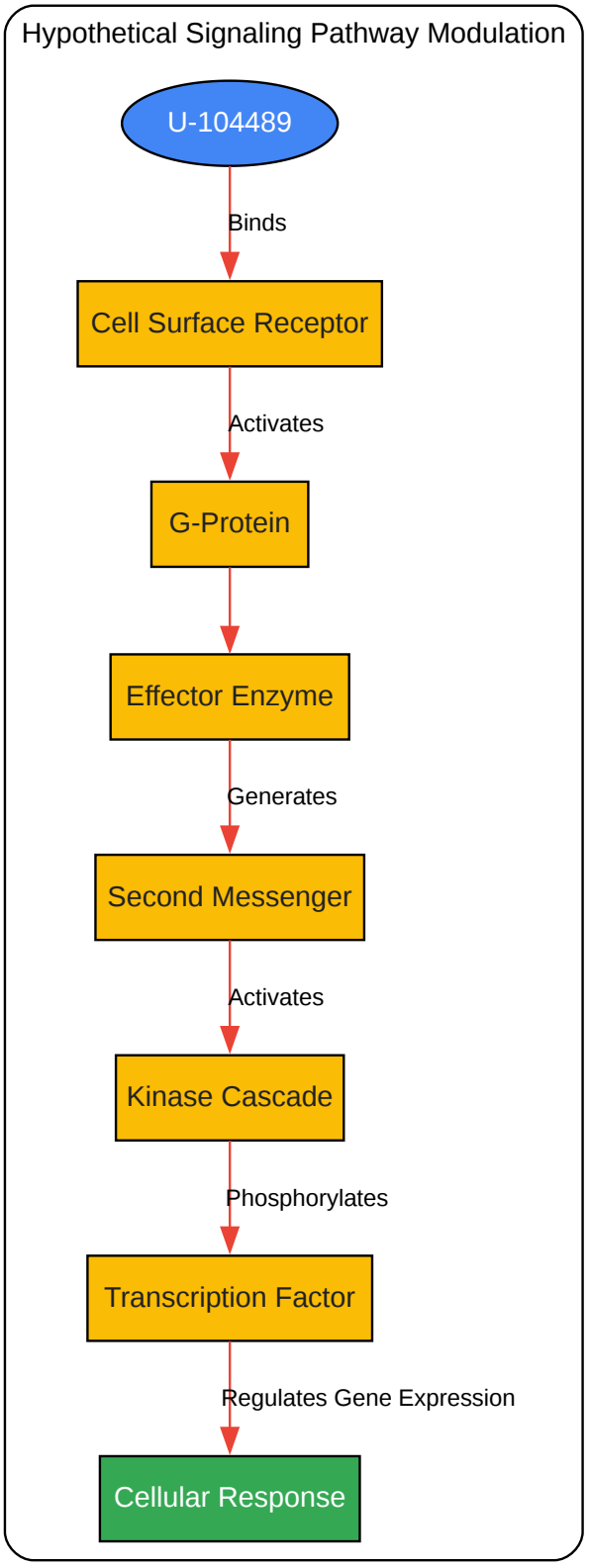
Click to download full resolution via product page

Caption: General workflow for an in vitro cell-based assay.

Signaling Pathway

The precise mechanism of action for **U-104489** is not extensively documented in public literature. However, based on its complex heterocyclic structure, it may interact with various signaling pathways. A hypothetical signaling pathway that such a molecule could modulate is depicted below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A potential receptor-mediated signaling pathway.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Technical Support Center: U-104489 (PNU-104489) Powder]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682658/docs#technical-support-center-u-104489-pnu-104489-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.